

Application Notes and Protocols: RL-6-Me-7-OH in Inflammation Models

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **RL-6-Me-7-OH**, a known Mucosal-associated Invariant T (MAIT) cell agonist, in the context of inflammation research. Due to the limited direct studies of **RL-6-Me-7-OH** as a primary inflammatory modulator, this document focuses on its application as a tool to activate MAIT cells, thereby enabling the investigation of their role in various inflammatory models.

Introduction

RL-6-Me-7-OH is a stable, synthetic ligand for the MHC class I-related molecule, MR1.[1][2] It functions as an agonist for MAIT cells, a subset of innate-like T cells implicated in both host defense and the pathogenesis of inflammatory and autoimmune diseases.[1][2] While less potent than other MAIT cell agonists like 5-OP-RU, the stability of **RL-6-Me-7-OH** offers potential advantages for in vitro and in vivo studies. These protocols outline how **RL-6-Me-7-OH** can be utilized to explore the contribution of MAIT cells to inflammatory responses.

Data Presentation

Table 1: In Vitro Activity of RL-6-Me-7-OH



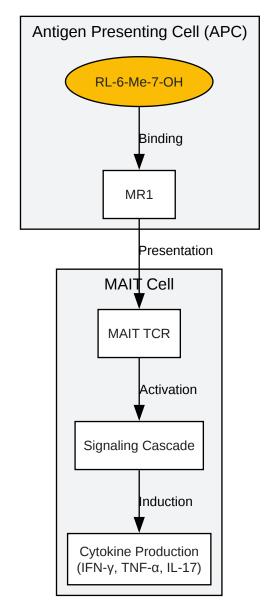
Parameter	Value	Cell Type	Assay	Reference
EC50 (MAIT cell activation)	25 μΜ	Human MAIT cells	CD69 upregulation	[1]

Signaling Pathways

The primary mechanism of action for **RL-6-Me-7-OH** is the activation of MAIT cells through the MR1-TCR pathway. Upon binding of the **RL-6-Me-7-OH**/MR1 complex to the MAIT cell receptor, a signaling cascade is initiated, leading to the production of various pro-inflammatory cytokines such as IFN- γ , TNF- α , and IL-17.

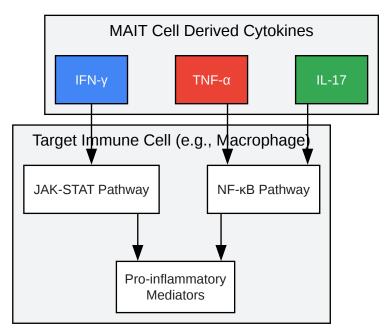


MAIT Cell Activation by RL-6-Me-7-OH



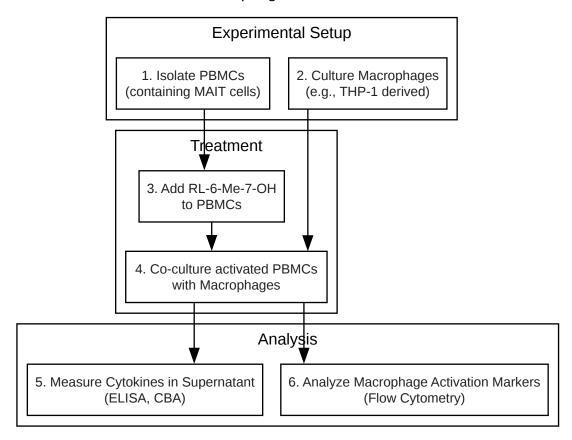


Downstream Inflammatory Signaling



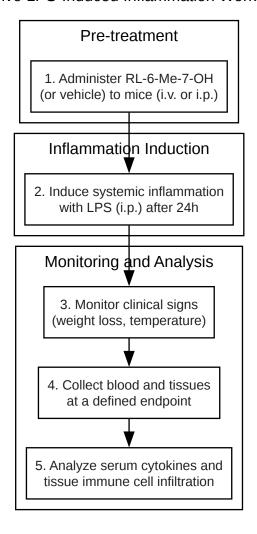


In Vitro Macrophage Co-culture Workflow





In Vivo LPS-Induced Inflammation Workflow



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References

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- 2. gut.bmj.com [gut.bmj.com]







 To cite this document: BenchChem. [Application Notes and Protocols: RL-6-Me-7-OH in Inflammation Models]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1225672#rl-6-me-7-oh-applications-in-inflammation-models]

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